

physical and chemical properties of 2-Methyl-3-phenyl-2-propenal

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Compound of Interest

Compound Name: 2-Methyl-3-phenyl-2-propenal

Cat. No.: B1666900

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An In-depth Technical Guide to 2-Methyl-3-phenyl-2-propenal

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methyl-3-phenyl-2-propenal, also commonly known as alpha-methyl cinnamaldehyde, is an aromatic aldehyde with a characteristic spicy, cinnamon-like odor.[1][2] This compound and its derivatives are of significant interest in the flavor and fragrance industries.[2] Furthermore, emerging research has highlighted its potential biological activities, including antifungal properties, making it a subject of investigation for pharmaceutical and agrochemical applications.[1][3] This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Methyl-3-phenyl-2-propenal**, detailed experimental protocols for its synthesis and analysis, and a discussion of its known reactivity and biological activities.

Physical and Chemical Properties

2-Methyl-3-phenyl-2-propenal is a clear, colorless to pale yellow liquid.[2][4] It is combustible and should be handled with appropriate safety precautions.[1] The compound is stable under normal conditions but is incompatible with strong oxidizing agents and strong bases.[1]

Tabulated Physical Properties

The following table summarizes the key physical properties of **2-Methyl-3-phenyl-2-propenal**, compiled from various sources.

Property	Value	References
Molecular Formula	C ₁₀ H ₁₀ O	[3]
Molecular Weight	146.19 g/mol	[3][4]
Appearance	Clear yellow liquid	[4]
Boiling Point	148-149 °C at 27 mmHg	[1]
302 °F at 100 mmHg	[4]	
Density	1.047 g/mL at 25 °C	[1]
1.0407 at 63 °F	[4]	
Refractive Index (n _{20/D})	1.605	[1]
Flash Point	175 °F (79.4 °C)	[4]
Solubility	Less than 1 mg/mL at 70 °F in water	[4]

Tabulated Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2-Methyl-3-phenyl-2-propenal**.

Spectroscopic Data	Details	References
¹ H NMR	Spectra available, chemical shifts depend on solvent.	[5]
¹³ C NMR	Data available.	[5]
Mass Spectrometry (GC-MS)	Major peaks at m/z 145, 146, 117, 115, 91.	[4]
Infrared (IR)	Spectra available.	[5]
Kovats Retention Index	Standard non-polar: 1309, 1303.1, 1330	[4]

Experimental Protocols

This section details the methodologies for the synthesis and analysis of **2-Methyl-3-phenyl-2-propenal**.

Synthesis of 2-Methyl-3-phenyl-2-propenal

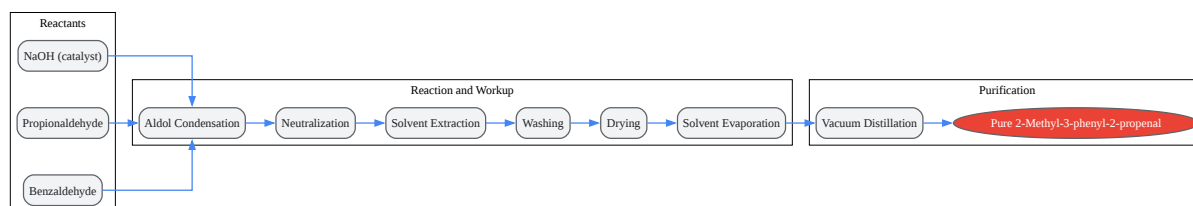
A common method for the synthesis of α -methylcinnamaldehyde is the condensation of benzaldehyde with propionaldehyde in the presence of a base.[1]

Materials:

- Benzaldehyde
- Propionaldehyde
- Sodium hydroxide (NaOH) solution (e.g., 1%)
- Solvent (e.g., ethanol)
- Separatory funnel
- Distillation apparatus
- Standard laboratory glassware

Procedure:

- Dissolve benzaldehyde and a slight excess of propionaldehyde in a suitable solvent, such as ethanol, in a reaction flask.
- Slowly add the sodium hydroxide solution to the flask with constant stirring. The base acts as a catalyst for the aldol condensation reaction.
- Maintain the reaction at a controlled temperature (e.g., room temperature or slightly elevated) and monitor the progress by techniques like Thin Layer Chromatography (TLC).
- Once the reaction is complete, neutralize the mixture with a dilute acid.
- Extract the product into an organic solvent (e.g., diethyl ether).
- Wash the organic layer with water and brine to remove any impurities.
- Dry the organic layer over an anhydrous salt (e.g., sodium sulfate).
- Filter off the drying agent and remove the solvent under reduced pressure.
- Purify the crude product by vacuum distillation to obtain pure **2-Methyl-3-phenyl-2-propenal**.^[1]



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Figure 1: Synthesis and purification workflow for **2-Methyl-3-phenyl-2-propenal**.

Analytical Methods

GC-MS is a powerful technique for the separation, identification, and quantification of volatile and semi-volatile compounds like **2-Methyl-3-phenyl-2-propenal**.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer.
- Capillary column (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 µm film thickness).

Typical GC Conditions:

- Injector Temperature: 250 °C
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Oven Temperature Program: Start at a suitable initial temperature (e.g., 60 °C), hold for a few minutes, then ramp at a specific rate (e.g., 10 °C/min) to a final temperature (e.g., 280

°C).

- Injection Mode: Splitless or split, depending on the sample concentration.

Typical MS Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: Scan from m/z 40 to 400.
- Ion Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C

Sample Preparation:

- Prepare a dilute solution of the sample in a volatile organic solvent (e.g., dichloromethane or hexane).
- Inject a small volume (e.g., 1 µL) into the GC-MS system.
- The resulting chromatogram will show a peak at a specific retention time corresponding to **2-Methyl-3-phenyl-2-propenal**, and the mass spectrum of this peak will exhibit the characteristic fragmentation pattern for identification.

¹H and ¹³C NMR spectroscopy are indispensable for the structural elucidation of **2-Methyl-3-phenyl-2-propenal**.

Instrumentation:

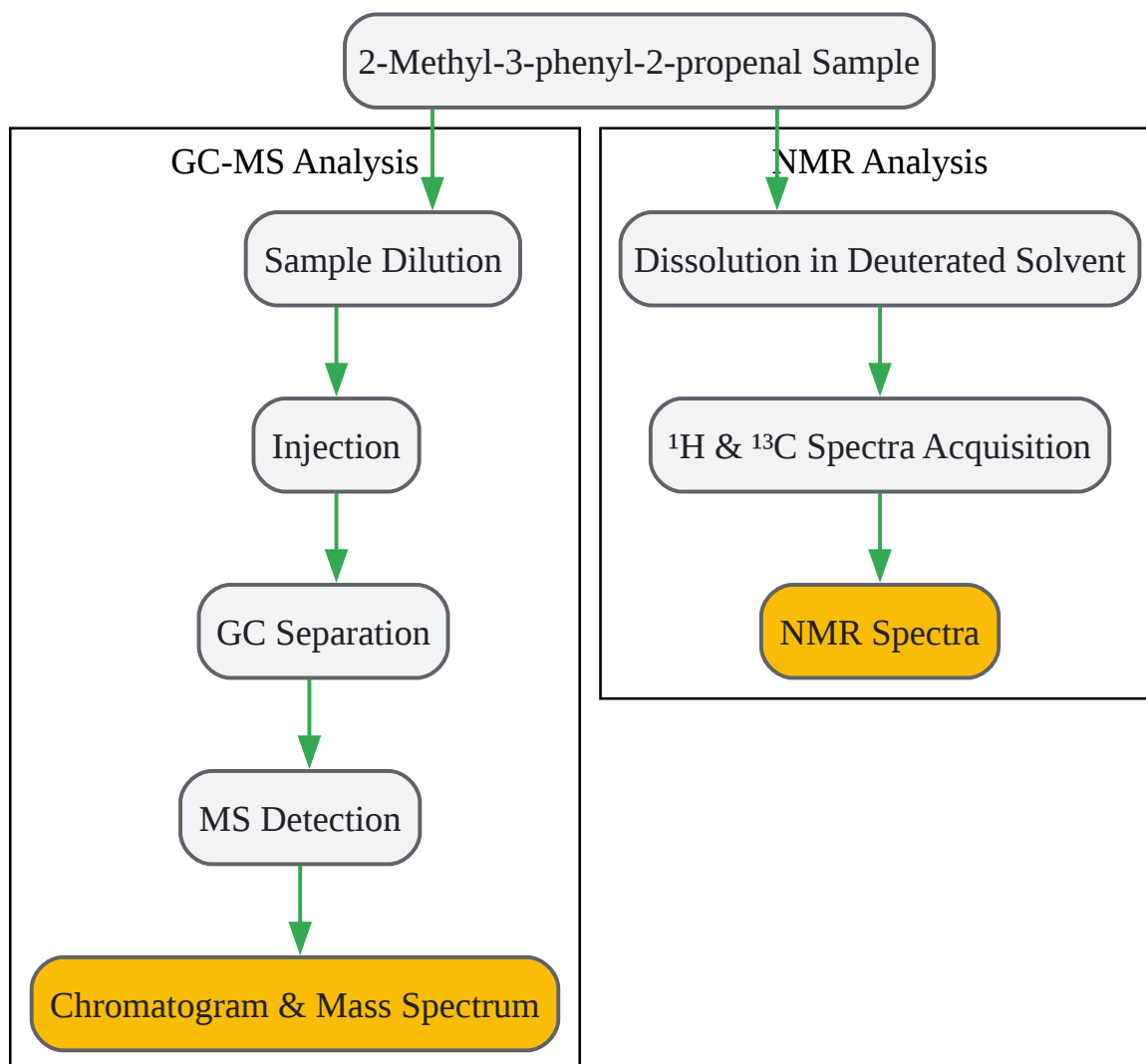
- NMR spectrometer (e.g., 400 MHz or higher).

Sample Preparation:

- Dissolve a small amount of the purified compound (5-10 mg) in a deuterated solvent (e.g., CDCl₃) in an NMR tube.
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), if required.

Data Acquisition:

- Acquire ^1H and ^{13}C NMR spectra according to standard instrument protocols.
- The chemical shifts (δ), coupling constants (J), and integration values of the proton signals, along with the chemical shifts of the carbon signals, will confirm the molecular structure.



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Figure 2: General analytical workflow for the characterization of **2-Methyl-3-phenyl-2-propenal**.

Chemical Reactivity and Biological Activity

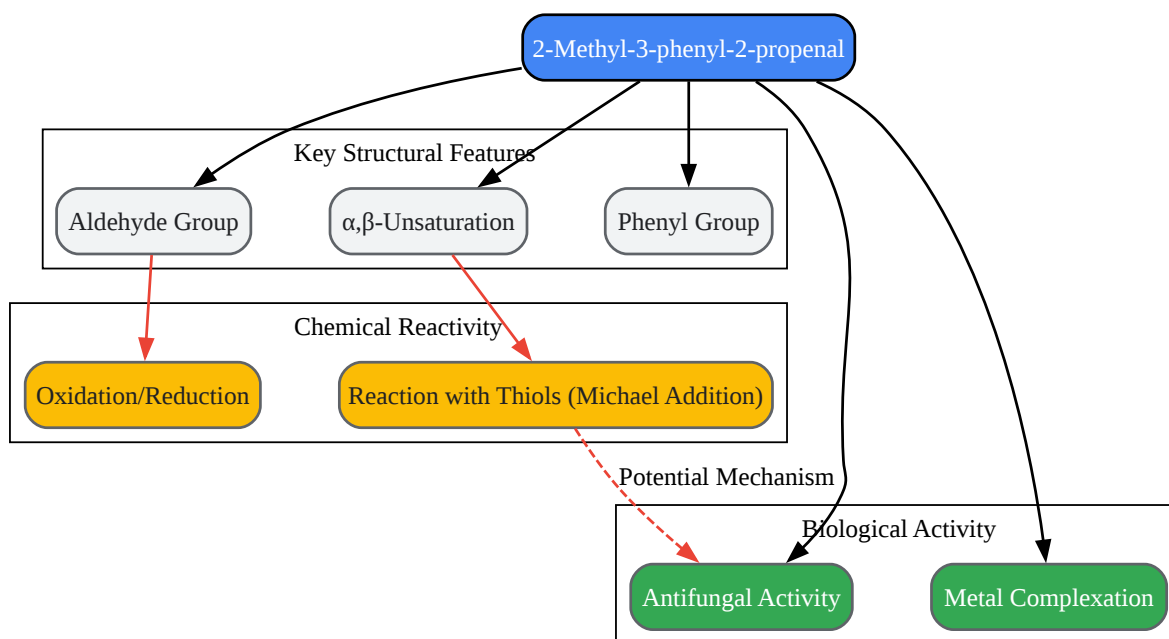
Chemical Reactivity

The chemical reactivity of **2-Methyl-3-phenyl-2-propenal** is primarily dictated by the presence of the α,β -unsaturated aldehyde functional group.

- **Reaction with Thiols:** Like cinnamaldehyde, α -methylcinnamaldehyde can react with thiols. The reaction can proceed via a Michael addition to the β -carbon of the unsaturated system. This reactivity is significant as it can lead to the formation of adducts with thiol-containing biomolecules, such as cysteine residues in proteins. This interaction is thought to be a potential mechanism for its biological activity and, in some cases, its potential as a skin sensitizer.
- **Oxidation and Reduction:** The aldehyde group can be oxidized to a carboxylic acid or reduced to a primary alcohol. The carbon-carbon double bond can also be reduced.

Biological Activity

- **Antifungal Activity:** **2-Methyl-3-phenyl-2-propenal** has demonstrated antifungal activity.^{[1][3]} While the exact mechanism is not fully elucidated, it is hypothesized to involve the disruption of fungal cell membranes or interaction with essential cellular components, potentially through its reactivity with thiols in fungal proteins. The lipophilic nature of the molecule likely facilitates its passage through the fungal cell wall and membrane.
- **Complexation with Metals:** The compound can act as a ligand and form complexes with metal ions such as Co(II) and Ni(II).^{[1][3]} This property could be explored for various applications, including catalysis or the development of novel bioactive compounds.



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Figure 3: Logical relationships of **2-Methyl-3-phenyl-2-propenal**'s properties and activities.

Safety and Handling

2-Methyl-3-phenyl-2-propenal is a combustible liquid and may cause skin irritation.[1] It is recommended to handle this chemical in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Store in a cool, dry place away from heat and sources of ignition.

Conclusion

2-Methyl-3-phenyl-2-propenal is a versatile aromatic aldehyde with established applications in the fragrance industry and growing interest in its biological activities. This guide has provided a detailed overview of its physical and chemical properties, along with practical experimental protocols for its synthesis and characterization. The understanding of its reactivity, particularly

with thiols, is key to exploring its potential in drug development and other scientific fields. Further research into its specific mechanisms of biological action is warranted to fully exploit its potential.

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